

# Safeguarding Your Laboratory: Proper Disposal Procedures for Iodine-125

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## Compound of Interest

Compound Name: Iodine-125

Cat. No.: B085253

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For researchers, scientists, and drug development professionals, the safe handling and disposal of radioactive materials like **Iodine-125** are paramount. Adherence to strict protocols not only ensures the safety of laboratory personnel but also maintains regulatory compliance and environmental protection. This guide provides essential, step-by-step information for the proper disposal of **Iodine-125** waste, helping you manage your laboratory's radiological safety with confidence.

## Key Disposal Principles for Iodine-125

Radioactive waste disposal is strictly regulated, and it is illegal to dispose of it in regular trash or down the drain without specific authorization.<sup>[1]</sup> All radioactive waste must be carefully segregated, labeled, and transferred to your institution's Environmental Health & Safety (EH&S) department for final disposal.<sup>[1]</sup>

Segregation is Critical:

- **By Isotope:** **Iodine-125** waste must be kept separate from other isotopes, especially those with significantly different half-lives. For example, I-125 and P-32 waste should have their own designated containers.<sup>[2]</sup>
- **By Form:** Waste must be separated by its physical form: dry solids, liquids, sharps, and biological materials.<sup>[3][4]</sup>

## Quantitative Data Summary

The following tables provide key quantitative data relevant to the handling and disposal of **Iodine-125**.

Radiological Data	Value
Physical Half-Life	60.14 days[5]
Primary Emissions	Gamma (35.5 keV), X-ray (27 keV)[5]
Annual Limit on Intake (ALI) - Inhalation	60 $\mu$ Ci[6]
Annual Limit on Intake (ALI) - Ingestion	40 $\mu$ Ci[6]
Critical Organ	Thyroid Gland[5][7]

Waste Segregation & Disposal Pathways	Guidelines
Solid Wastes	Onsite Decay-in-Storage Program[6]
Liquid Scintillation Wastes	Off-Site Radioactive Waste Disposal Program[6]
Aqueous Liquid Wastes	Sewer Disposal Program (if authorized and within limits)[6]
Laboratory Sewer Disposal Limit for I-125	0.03 mCi per month (institutional limits may vary)[6]

## Detailed Protocol for Iodine-125 Waste Disposal

This protocol outlines the step-by-step procedures for the safe segregation, packaging, and disposal of common forms of **Iodine-125** waste generated in a laboratory setting.

### Part 1: Waste Segregation and Container Preparation

- **Designate a Waste Area:** Establish a specific, clearly marked area in the lab for radioactive waste storage.[1] This area should be equipped with appropriate shielding, such as lead foil or sheets, especially when dealing with millicurie quantities of I-125.[6]
- **Use Proper Containers:** Obtain appropriate waste containers from your institution's EH&S department.[8]

- Dry Solid Waste: Use cardboard boxes lined with a yellow plastic bag specifically for iodine-contaminated waste.[1]
- Liquid Waste: Use designated carboys for aqueous and non-aqueous liquids. Always place liquid waste containers in secondary containment to prevent spills.[1][8]
- Sharps: Use puncture-resistant containers specifically designed for radioactive sharps.[9]
- Scintillation Vials: Place vials upright in flats or in sealed, clear plastic bags within a lined drum.[3]
- Label Containers Immediately: Attach a "Caution - Radioactive Material" tag to each container as soon as the first piece of waste is added.[1][2] The tag must include:
  - Principal Investigator's Name
  - Building and Room Number
  - Isotope (**Iodine-125**)
  - Estimated Activity and Date

## Part 2: Managing Different Waste Streams

### A. Dry Solid Waste (Gloves, Bench Paper, Tubes)

- Segregation: Place only I-125 contaminated dry solids into the designated lined box. Do not include liquids, lead shielding, or sharps.[3]
- Packaging: When the bag is full, seal it with tape. Seal the outer box securely.[3]
- Storage: Move the sealed container to the designated radioactive waste storage area.

### B. Liquid Waste (Aqueous Buffers, etc.)

- Segregation: Keep I-125 liquid waste separate from other isotopes and separate aqueous from non-aqueous solutions where possible.[1]

- Collection: Add liquid waste to the appropriate, labeled carboy within secondary containment. Do not add solid items like pipette tips to liquid waste containers.[\[1\]](#)
- Closure: Keep the container closed except when adding waste.[\[1\]](#)
- Sewer Disposal (If Authorized):
  - Only dispose of readily soluble or dispersible I-125 waste via designated and posted sinks.[\[10\]](#)
  - Do not exceed the monthly disposal limits set by your institution and regulations.[\[6\]](#)[\[10\]](#)
  - Flush the sink with copious amounts of water during and after disposal.[\[11\]](#)
  - Maintain a detailed log of all sewer disposals.[\[10\]](#)[\[11\]](#)

#### C. Sharps Waste (Needles, Pipettes, Contaminated Glass)

- Containerization: Place all I-125 contaminated sharps directly into a designated radioactive sharps container.[\[9\]](#)
- Closure: Do not overfill the container. When it is three-quarters full, close and lock the container.
- Storage: Place the sealed sharps container in the radioactive waste storage area.

#### D. Animal Carcasses and Biological Waste

- Packaging: Bag carcasses and tissues in double clear plastic bags with sufficient absorbent material.[\[1\]](#)
- Labeling: Attach a hazardous waste tag, noting any additional biological hazards.[\[1\]](#)
- Storage: Keep this waste frozen or refrigerated until collection by EH&S.[\[1\]](#)

## Part 3: Decay-in-Storage (DIS)

Due to its relatively short half-life of 60 days, **Iodine-125** waste is often managed through decay-in-storage.[\[12\]](#)

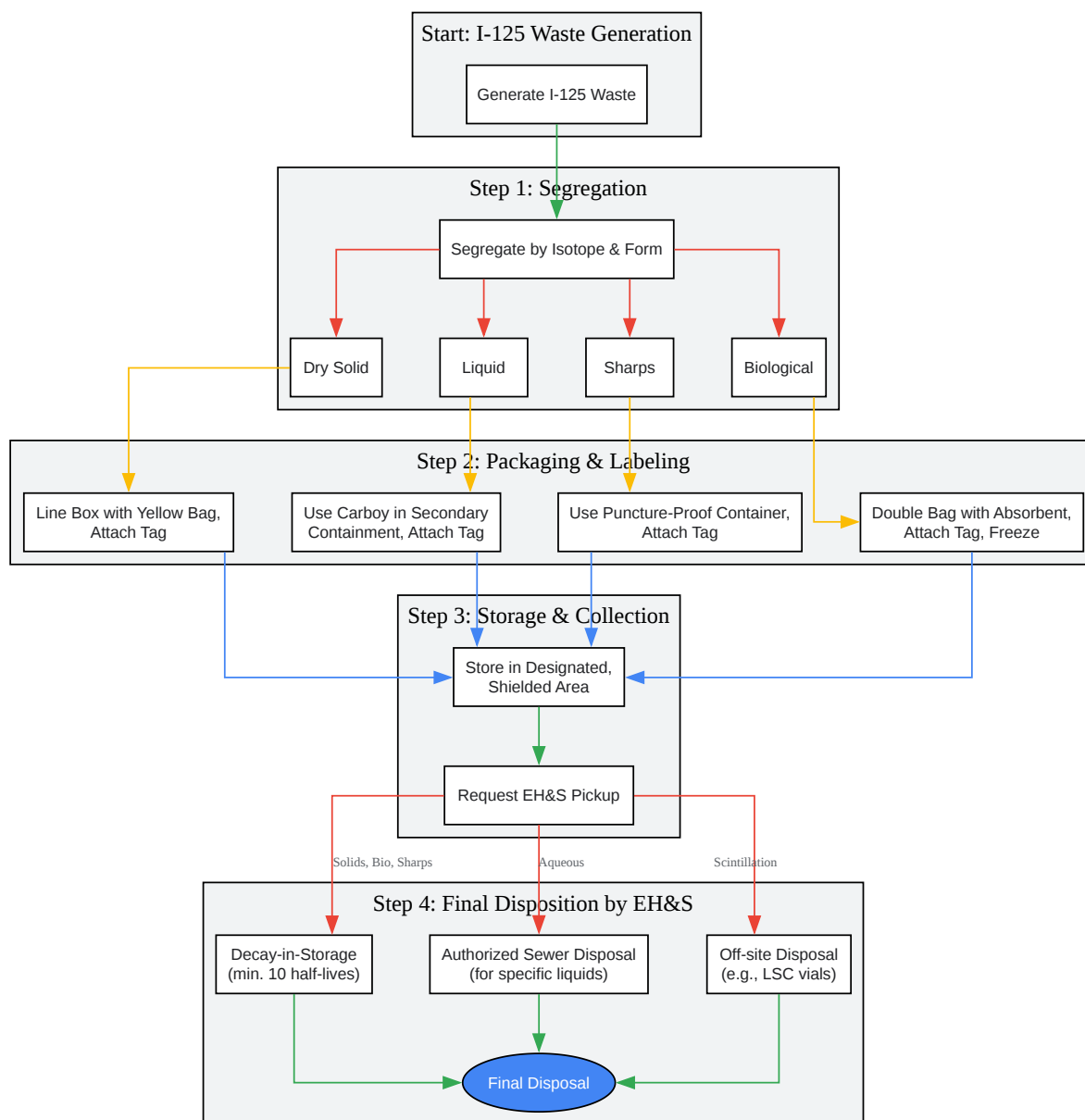
- Storage: EH&S will store the collected waste for at least 10 half-lives (approximately 600 days or about two years for I-125).[\[12\]](#)[\[13\]](#)
- Survey: After the decay period, the waste is monitored to ensure its radioactivity is indistinguishable from background radiation.
- Disposal: Once confirmed to be non-radioactive, the waste can be disposed of as regular waste (e.g., biohazardous or chemical waste, as appropriate). Radiation labels must be defaced or removed before final disposal.[\[9\]](#)[\[10\]](#)

## Part 4: Requesting Waste Collection

- Complete Paperwork: Fill out your institution's hazardous waste collection request form, ensuring all information on the container tags is accurate and complete.[\[1\]](#)[\[8\]](#)
- Schedule Pickup: Submit the request to EH&S to schedule a waste pickup.[\[1\]](#)[\[2\]](#)

## Visualizing the Disposal Workflow

The following diagram illustrates the logical steps and decision points in the proper disposal of **Iodine-125** waste.



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